

Methyl 2-Octynoate: A Technical Guide on its Synthesis, Applications, and Biological Relevance

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Compound of Interest

Compound Name: *Methyl 2-Octynoate-d5*

Cat. No.: *B12370805*

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A comprehensive examination of Methyl 2-Octynoate, a compound primarily of synthetic origin, detailing its chemical properties, industrial applications, and significant biological interactions, including its role as a contact allergen and its investigated therapeutic potential.

Introduction: Debunking the Myth of Natural Occurrence

Methyl 2-Octynoate, also known under synonyms such as Methyl heptine carbonate and Folione®, is a fatty acid ester with the chemical formula C9H14O2.^[1] Despite inquiries into its natural origins, current scientific literature and chemical databases predominantly classify Methyl 2-Octynoate as a synthetic compound.^{[2][3]} One source explicitly states that it is "not found in nature".^[4] While structurally related compounds, such as methyl 2-octenoate, have been identified in natural sources like the pear fruit and soursop, Methyl 2-Octynoate itself is recognized for its synthetic production and subsequent use in various industries.^[5]

This guide provides a detailed technical overview of Methyl 2-Octynoate, focusing on its synthesis, well-established applications, and its relevance in biological systems, particularly for researchers, scientists, and professionals in drug development.

Chemical Properties and Synthesis

Methyl 2-Octynoate is a colorless to slightly yellow liquid characterized by a powerful, unpleasant odor that becomes violet-like upon dilution.[\[1\]](#) It is soluble in most fixed oils and slightly soluble in propylene glycol, but insoluble in water and glycerin.[\[1\]](#)

Physicochemical Data

A summary of the key physicochemical properties of Methyl 2-Octynoate is presented in Table 1.

Property	Value	Reference
CAS Number	111-12-6	[6] [7]
Molecular Formula	C9H14O2	[1] [6] [8]
Molecular Weight	154.21 g/mol	[1] [6] [8]
Boiling Point	217-220 °C at 760 mmHg	[1]
Flash Point	89 °C	[6]
Density	0.919-0.924 g/cm ³	[1]
Refractive Index	1.443-1.449 at 20°C	[1]

Synthesis Protocol

The industrial synthesis of Methyl 2-Octynoate is achieved through the esterification of 2-octynoic acid with methanol. This reaction is typically catalyzed by a strong acid, such as sulfuric acid.[\[9\]](#)[\[10\]](#)

An illustrative workflow for the synthesis of Methyl 2-Octynoate is provided below.

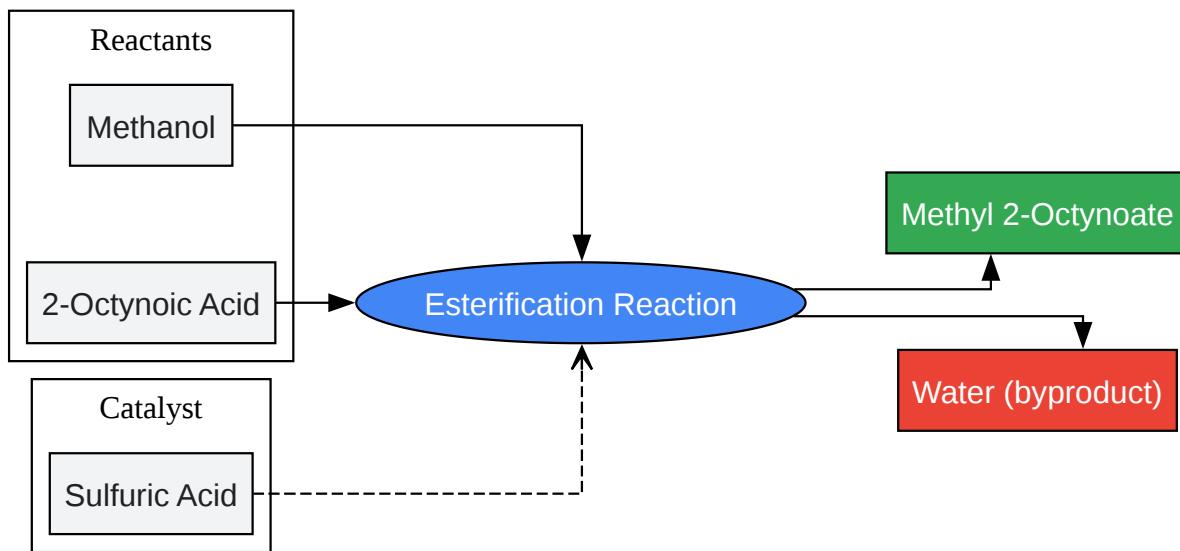
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Figure 1: Synthesis of Methyl 2-Octynoate.

Industrial Relevance and Applications

Methyl 2-Octynoate is a versatile compound with significant applications in the flavor and fragrance industries. It is also utilized in organic synthesis and cosmetic formulations.^[8]

Fragrance and Flavor

It is widely used as a fragrance ingredient in perfumes, lotions, shampoos, and other cosmetic products, imparting a fruity and floral aroma.^{[3][8]} In the flavor industry, it is employed as a flavoring agent in food products.^[8] The Food and Drug Administration (FDA) has approved its use as a flavoring agent.^[1]

Organic Synthesis

As a reactive molecule, Methyl 2-Octynoate serves as an important intermediate in the synthesis of more complex organic compounds, including pharmaceuticals and agrochemicals.^[8] Its alkyne structure makes it a valuable building block in various chemical reactions.^[8]

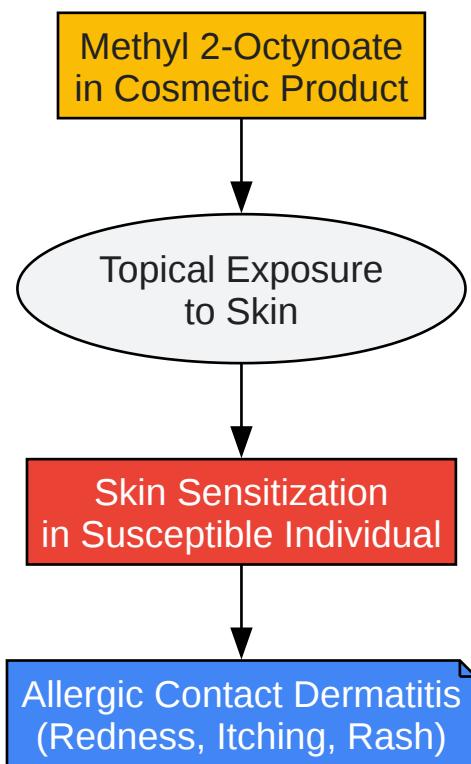
Biological Significance and Toxicological Profile

The biological relevance of Methyl 2-Octynoate is primarily associated with its allergenic properties and, more recently, its potential as a therapeutic agent.

Allergic Contact Dermatitis

Methyl 2-Octynoate is a well-documented fragrance allergen.^{[1][11]} For individuals with fragrance allergies, exposure to products containing this compound can lead to skin sensitization and allergic contact dermatitis, with symptoms such as redness, itching, and rash.^{[3][12]} Due to its allergenic potential, its use in cosmetic products is regulated, and it is included in the European Union's list of 26 declarable fragrance allergens.^{[2][3]}

The logical relationship illustrating the role of Methyl 2-Octynoate as an allergen is depicted in the following diagram.



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Figure 2: Role of Methyl 2-Octynoate as an allergen.

Antitumor and Other Biological Activities

Preliminary research has indicated that Methyl 2-Octynoate exhibits some biological activities of interest to drug development professionals. It has been shown to bind to the nicotinic acetylcholine receptor and has demonstrated antitumor activity in various cancer cell lines, including breast, prostate, and lung cancer cells.^[6] The compound is reported to disrupt the mitochondrial membrane potential and reduce oxidative phosphorylation endpoints.^[6] However, it is also noted to have low potency against cancer cells in both in vitro and in vivo studies.^[6]

Safety and Toxicity

The safety of Methyl 2-Octynoate has been evaluated by various regulatory bodies. It is not found to be genotoxic.^{[13][14]} The Research Institute for Fragrance Materials (RIFM) has conducted a safety assessment and established a No Expected Sensitization Induction Level (NESIL) of 110 µg/cm² for skin sensitization.^{[13][14]} Furthermore, it is not expected to be phototoxic or photoallergenic.^{[13][14]} From an environmental perspective, it is not considered to be Persistent, Bioaccumulative, and Toxic (PBT).^[13]

A summary of toxicological data is provided in Table 2.

Endpoint	Result	Reference
Genotoxicity	Not genotoxic	[13] [14]
Skin Sensitization (NESIL)	110 µg/cm ²	[13] [14]
Phototoxicity/Photoallergenicity	Not expected to be phototoxic/photoallergenic	[13] [14]
Acute Oral Toxicity (LD50, rat)	>2000 mg/kg bw	[11]

Conclusion

In summary, Methyl 2-Octynoate is a synthetically derived compound with significant applications in the fragrance and flavor industries. While it is not found in nature, its biological activities, particularly as a contact allergen and a subject of preliminary anticancer research, make it a compound of interest for researchers and drug development professionals. A thorough understanding of its synthesis, applications, and toxicological profile is crucial for its

safe and effective use. Future research may further elucidate its biological mechanisms of action and potential therapeutic applications.

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